

Navigating the Safe Handling of MRTX1133 Formic: A Comprehensive Guide

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Compound of Interest

Compound Name: MRTX1133 formic

Cat. No.: B14762524

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For Immediate Implementation: This document provides crucial safety and logistical protocols for researchers, scientists, and drug development professionals handling **MRTX1133 formic**. Adherence to these guidelines is paramount to ensure personal safety and maintain a secure laboratory environment.

MRTX1133 is a potent, selective, and non-covalent KRAS G12D inhibitor.[1] While specific data for a formic acid salt of MRTX1133 is not detailed in publicly available safety documents, a comprehensive safety plan must incorporate the hazards of both the active pharmaceutical ingredient (API) and formic acid. MRTX1133 is classified as a skin and eye irritant, may cause respiratory irritation, and is harmful if swallowed. Formic acid is a corrosive and flammable liquid that can cause severe skin and eye burns, as well as respiratory tract irritation.[2] Therefore, a stringent and cautious approach to handling is mandatory.

Quantitative Safety Data Summary

A consolidated overview of critical safety parameters for MRTX1133 and formic acid is presented below. This table serves as a quick reference for understanding the key hazards and physical properties.

Parameter	MRTX1133	Formic Acid
CAS Number	2621928-55-8[3][4]	64-18-6
Molecular Formula	C ₃₃ H ₃₁ F ₃ N ₆ O ₂ [4][5]	CH ₂ O ₂
Molecular Weight	600.63 g/mol [4][5]	46.03 g/mol
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	H226: Flammable liquid and vapour H302: Harmful if swallowed H314: Causes severe skin burns and eye damage H331: Toxic if inhaled H370: Causes damage to organs[6]
Storage Temperature	Powder: -20°C (3 years) In solvent: -80°C (6 months)[5]	Store below 4°C/39°F[2] in a well-ventilated area away from ignition sources.[7]

Detailed Handling and Disposal Protocols

A meticulous, step-by-step approach to handling **MRTX1133 formic** is essential to minimize exposure risk.

Personal Protective Equipment (PPE)

A multi-layered PPE strategy is required. All disposable PPE should not be reused.

- **Eye Protection:** Wear chemical safety goggles with side-shields or a full-face shield.
- **Hand Protection:** Two pairs of chemotherapy-rated, chemical-resistant gloves (e.g., nitrile or neoprene) are mandatory. Gloves must be inspected before use and changed immediately upon contamination.
- **Body Protection:** An impervious, flame-retardant laboratory coat or gown resistant to chemical permeation is required. Coveralls should be worn over long-sleeved shirts and long pants.

- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood or biological safety cabinet, a suitable respirator (e.g., N95 or a respirator with an E-type filter for acidic gases) is necessary to prevent inhalation of aerosols or vapors.

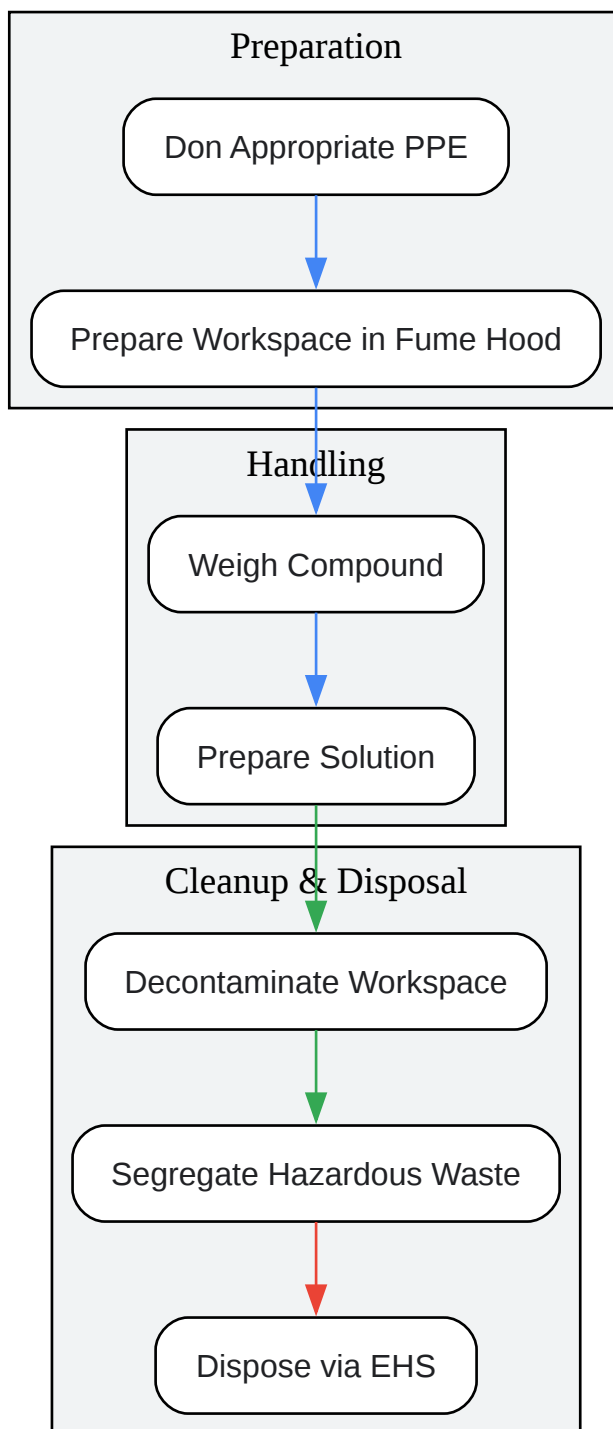
Experimental Workflow

All handling of **MRTX1133 formic**, from receiving to disposal, must be conducted with precision and care.

- **Receiving and Inspection:** Upon receipt, inspect the container for any damage or leaks in a designated receiving area.
- **Storage:** Store the compound in a tightly sealed container in a cool, well-ventilated, and secure area, adhering to the specified storage temperatures. It should be stored away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.
- **Preparation of Workspace:** All manipulations, including weighing of the solid and preparation of solutions, must be conducted within a certified chemical fume hood. The work surface should be covered with absorbent, plastic-backed paper.
- **Weighing the Compound:** Use a dedicated, calibrated analytical balance inside the fume hood. Handle the container with care to minimize the creation of dust.
- **Preparing Solutions:** When dissolving the compound, slowly add the solvent to the solid to prevent splashing.
- **Decontamination:** In case of a spill, decontaminate the area immediately. For small spills, absorb with an inert, dry material and place in a sealed container for disposal.^[1] For larger spills, evacuate the area and follow institutional emergency procedures.
- **Waste Disposal:** All waste materials, including contaminated PPE, empty vials, and solutions, must be treated as hazardous waste. Segregate waste into clearly labeled, sealed containers. Do not mix with non-hazardous waste. Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office.

Visualizing the Safe Handling Workflow

The following diagram outlines the critical steps for the safe handling of **MRTX1133 formic**.



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Caption: Workflow for Safe Handling of **MRTX1133 Formic**.

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